

# penicillin V AwaRe classification Access group significance

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Penicillin V

CAS No.: 87-08-1

Cat. No.: S571986

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## Penicillin V Profile and Comparison with Other Penicillins

The table below summarizes the key characteristics of **Penicillin V** and compares it with other common penicillins. **Penicillin V** is a penicillin G-like antibiotic primarily used for oral administration due to its stability in gastric acid, unlike penicillin G [1] [2].

| Attribute                   | Penicillin V<br>(Phenoxymethylpenicillin)  | Penicillin G<br>(Benzylpenicillin)               | Ampicillin/Amoxicillin   | Antistaphylococcal<br>Penicillins (e.g.,<br>Dicloxacillin)                                     |
|-----------------------------|--|--|--|--|
| Administration Route        | Oral [1]   | Intravenous,<br>Intramuscular [1]                | Oral, IV [2]   | Oral, IV [2]   |
| Acid Stability              | Stable (well-absorbed) [1]   | Destroyed by<br>gastric acid [1]                 | Varies (Amoxicillin is<br>better absorbed) [2]   | Stable [2]   |
| Antimicrobial Spectrum      | Gram-positive bacteria,<br>some gram-negative cocci<br>[1] [2]   | Similar to<br>Penicillin V [2]                   | <b>Enhanced Gram-<br/>negative coverage</b><br>(e.g., (E. coli), (H.<br>influenzae)) [1] [2] | Primarily<br><b>Penicillinase-<br/>producing S.<br/>aureus</b> [2]                             |
| Common Clinical Indications | Mild-to-moderate upper<br>respiratory infections (e.g.,<br>streptococcal<br>pharyngotonsillitis) [1] [3] | Syphilis,<br>endocarditis,<br>meningitis [1] [2] | Otitis media, sinusitis,<br>respiratory infections<br>[2]                                    | Skin/soft tissue<br>infections caused by<br>methicillin-sensitive<br>(S. aureus) (MSSA)<br>[2] |

| Attribute                          | Penicillin V<br>(Phenoxymethylpenicillin) | Penicillin G<br>(Benzylpenicillin) | Ampicillin/Amoxicillin  | Antistaphylococcal<br>Penicillins (e.g.,<br>Dicloxacillin) |
|------------------------------------|---|------------------------------------|---|--|
| Key<br>Resistance<br>Consideration | Susceptible to beta-lactamase [2]         | Susceptible to beta-lactamase [2]  | Often combined with beta-lactamase inhibitors (e.g., clavulanate) [1] [2] | Resistant to staphylococcal beta-lactamase [2]             |

## Experimental Data and Protocols

For researchers, understanding the clinical evidence and safety assessment methods for **Penicillin V** is crucial.

- **Clinical Trial Protocol Example:** A 2019 randomized controlled non-inferiority trial investigated a shorter course of **Penicillin V** for group A streptococcal pharyngotonsillitis [3].
  - **Objective:** To determine if a 5-day regimen was non-inferior to the standard 10-day regimen.
  - **Intervention:** **Penicillin V** 800 mg four times daily for 5 days (total 16 g) vs. **Penicillin V** 1000 mg three times daily for 10 days (total 30 g).
  - **Primary Outcome:** Clinical cure 5-7 days after end of treatment.
  - **Findings:** The 5-day regimen was non-inferior to the 10-day regimen, with a clinical cure rate of 89.6% vs. 93.3%. The shorter course also showed a lower incidence and shorter duration of adverse events like diarrhea and nausea [3].
- **Safety and Allergy Assessment:** Many patients report a penicillin allergy, but over 90% may not have a true, IgE-mediated allergy [4] [5].
  - **Assessment Tool:** The **PEN-FAST** clinical risk assessment tool helps evaluate the probability of a true penicillin allergy based on factors like reaction timing and severity [4].
  - **Definitive Testing:** For inpatients with a history of non-severe reactions, direct **Drug Provocation Testing (DPT)** without prior skin testing has been found to be a safe and effective method for "de-labelling" penicillin allergy. One study found that 54 of 56 patients (96%) successfully completed a 3-day DPT with amoxicillin without an adverse reaction [6]. This de-labelling is associated with reduced hospital stays and antibiotic costs [6].

## Pharmacovigilance and Signal Detection

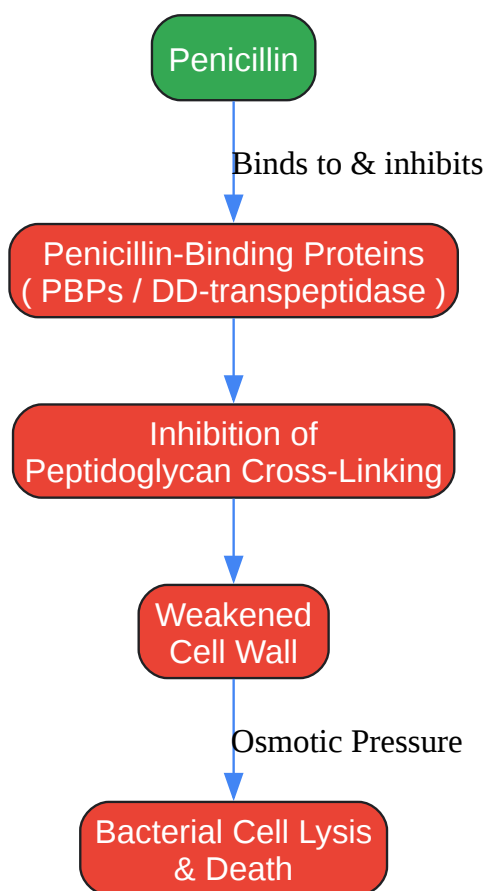
Post-market safety surveillance is critical. While traditional methods rely on spontaneous reporting, there is a growing use of **Real-World Data (RWD)** from electronic health records and claims databases for more proactive safety signal detection [7]. Modern approaches involve:

- **Disproportionality analysis** and other data mining techniques to identify potential adverse drug reactions [8] [7].

- **Privacy-preserving record linkage (PPRL)** to combine disparate data sources for longitudinal safety monitoring, enabling the study of rare events and long-term risks [7].

## Mechanism of Action

Penicillins are bactericidal beta-lactam antibiotics. The following diagram illustrates their mechanism of action at the bacterial cellular level.



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To cite this document: Smolecule. [penicillin V AWaRe classification Access group significance]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b571986#penicillin-v-aware-classification-access-group-significance]

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